

Chemical Structures and Properties of C₅H₁₂O Isomers

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: (S)-2-methoxy-butane

CAS No.: 66610-39-7

Cat. No.: S8537833

Get Quote

The C₅H₁₂O molecular formula corresponds to several structural isomers, primarily alcohols. The table below summarizes the key identifiers and physical properties of four common isomers.

IUPAC Name	Common Name	CAS Number	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL)	pKa
1-Pentanol [1]	n-Pentyl alcohol, Amyl alcohol	71-41-0	88.15	186 (approx.) [1]	-	0.8148 [1]	16.1 (est. from 1- alkanol) [2]
3-Methyl-1-butanol [3]	Isopentyl alcohol, Isoamyl alcohol	123-51-3	88.15	131-132	-117	0.809 @ 25°C	>14 [3]
2-Methyl-2-butanol [4]	tert-Amyl alcohol, Amylene hydrate	75-85-4	88.15	102.0	-12.0	0.8000	17.8 (est. from 2- alkanol) [2]

IUPAC Name	Common Name	CAS Number	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL)	pKa
2,2-Dimethyl-1-propanol [5]	Neopentyl alcohol	75-84-3	88.15	-	-	-	18.2 (est. from 3-alkanol) [2]

The following table details additional safety, solubility, and thermodynamic data critical for laboratory and process scale-up.

IUPAC Name	Flash Point (°C)	Water Solubility	Standard Enthalpy of Combustion ($\Delta_c H^\circ$ liquid, kJ/mol)	Standard Enthalpy of Formation ($\Delta_f H^\circ$ liquid, kJ/mol)	Constant Pressure Heat Capacity (C_p , liquid, J/mol*K)
1-Pentanol [1]	-	-	-3330.91 \pm 0.28 [1]	-351.62 \pm 0.28 [1]	207.45 @ 298.15K [1]
3-Methyl-1-butanol [3]	43 [3]	25 g/L @ 20°C [3]	-	-	-
2-Methyl-2-butanol [4]	20 [4]	70.7 g/L @ 25°C [4]	-	-	-
2,2-Dimethyl-1-propanol [5]	-	-	-	-	-

Safety and Handling Protocols

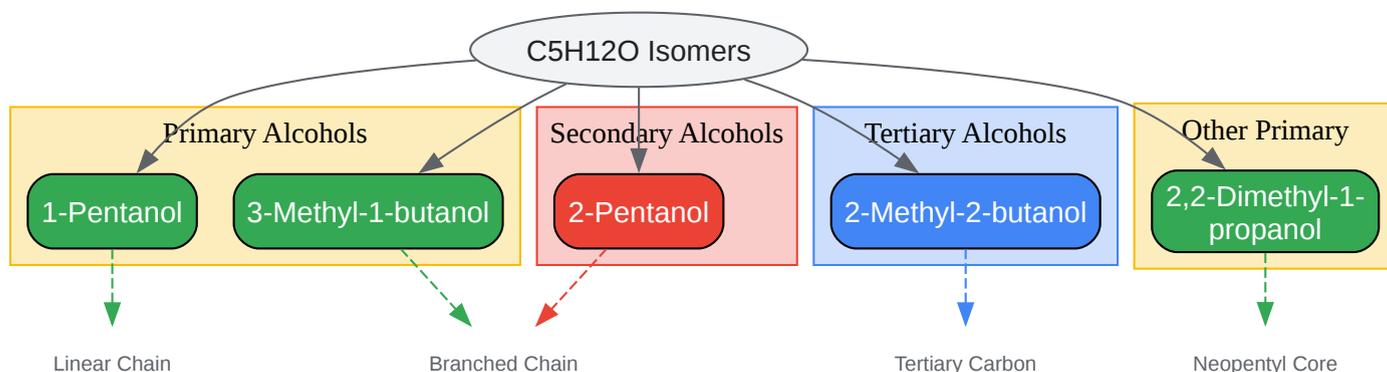
Safety is paramount when handling these compounds, which are often flammable and can be irritants.

- Flammability:** 2-Methyl-2-butanol has a low flash point of **20°C** and is highly flammable [4]. 3-Methyl-1-butanol has a higher flash point of **43°C** [3]. Standard protocols include keeping away from ignition sources and working in a well-ventilated area.

- **Health Hazards:** 2-Methyl-2-butanol may cause respiratory irritation, skin irritation, serious eye damage, and drowsiness or dizziness [4]. Personal protective equipment (PPE) including gloves and safety glasses is essential.
- **First Aid:** General measures include removing contaminated clothing, rinsing skin with water, and moving to fresh air if inhaled [4].

Structural Relationship Diagram

The diagram below visualizes the structural relationships between the C₅H₁₂O isomers, highlighting their classification and key differentiating features.



[Click to download full resolution via product page](#)

A structural classification map of C₅H₁₂O isomers, color-coded by alcohol type and annotated with key features.

Application Notes for Drug Development

The data reveals several properties that are critical for pharmaceutical applications:

- **Solubility and Lipophilicity:** The moderate water solubility and low pK_a values of these alcohols make them useful as **co-solvents** for solubilizing hydrophobic compounds and as **starting materials or intermediates** in synthetic chemistry [2] [3] [4].

- **Metabolic Considerations:** As small, non-complex alcohols, these compounds are not typically used as active pharmaceutical ingredients (APIs) but are important as **process solvents or intermediates**. Their structures can influence metabolic pathways, with branched-chain alcohols like 3-Methyl-1-butanol being a natural metabolite found in fusel oil [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 1-Pentanol [webbook.nist.gov]
2. Phenols, Alcohols and Carboxylic Acids - pKa Values [engineeringtoolbox.com]
3. 3-Methyl-1-butanol | 123-51-3 [chemicalbook.com]
4. 2-Methyl-2-butanol, 99%, pure 1 L | Buy Online | Fisher Scientific [fishersci.com]
5. 1-Propanol, 2,2-dimethyl [webbook.nist.gov]

To cite this document: Smolecule. [Chemical Structures and Properties of C5H12O Isomers].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b8537833#c5h12o-basic-chemical-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com